

assessing the relative potency of Triclocarban as an endocrine disruptor

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Compound of Interest

Compound Name: TC-C 14G

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Triclocarban's Endocrine Disrupting Potential: A Comparative Analysis

A detailed guide for researchers, scientists, and drug development professionals on the relative potency of Triclocarban as an endocrine disruptor, supported by experimental data and methodological insights.

Triclocarban (TCC), a widely used antimicrobial agent in personal care products, has come under scientific scrutiny for its potential to disrupt the endocrine system. This guide provides a comparative assessment of TCC's potency as an endocrine disruptor, drawing on key experimental findings to offer a clear perspective on its activity relative to other compounds.

Quantitative Comparison of Endocrine Disrupting Potency

The following tables summarize the key quantitative data from various in vitro and in vivo studies, comparing the endocrine-disrupting effects of Triclocarban with other relevant compounds.

Compound	Receptor/ Enzyme	Assay Type	Potency Metric	Value	Relative Potency Comparison	Reference
Triclocarban (TCC)	Estrogen-Related Receptor γ (ERR γ)	Fluorescence Competitive Binding	Dissociation Constant (Kd)	96 \pm 10 nM	Higher binding potency than GSK4716 (synthetic agonist) and ~9-fold higher than Triclosan. [1] [2] [3] [4]	Cao et al., 2020
Triclosan (TCS)	Estrogen-Related Receptor γ (ERR γ)	Fluorescence Competitive Binding	Dissociation Constant (Kd)	886 \pm 141 nM	Lower binding potency than TCC. [2]	Cao et al., 2020
GSK4716 (synthetic agonist)	Estrogen-Related Receptor γ (ERR γ)	Fluorescence Competitive Binding	Dissociation Constant (Kd)	Not explicitly stated, but TCC's is lower.	TCC has a higher binding potency. [1] [3] [4]	Cao et al., 2020
Triclocarban (TCC)	Estrogen-Related Receptor γ (ERR γ)	Reporter Gene Assay	Lowest Observed Effective Concentration (LOEC)	10 nM	More potent than Triclosan. [2]	Cao et al., 2020

Triclosan (TCS)	Estrogen-Related Receptor γ (ERR γ)	Reporter Gene Assay	Lowest Observed Effective Concentration (LOEC)	100 nM	Less potent than TCC.[2]	Cao et al., 2020
Triclocarban (TCC)	Androgen Receptor (AR)	Reporter Gene Assay	Agonist Activity	Agonist activity observed at 1 μ M.[5][6]	-	Kanda et al., 2020
Triclocarban (TCC)	Estrogen Receptor α (ER α)	Reporter Gene Assay	Agonist Activity	Agonist activity observed at 1 μ M.[5][6]	-	Kanda et al., 2020
Triclocarban (TCC)	Human Aromatase (CYP19A1)	Enzyme Inhibition Assay	IC50	15.81 μ M	2.5 times less potent than Triclosan.[7]	James et al., 2017
Triclosan (TCS)	Human Aromatase (CYP19A1)	Enzyme Inhibition Assay	IC50	6.26 μ M	More potent inhibitor than TCC.[7]	James et al., 2017

Mechanisms of Endocrine Disruption

Triclocarban exhibits its endocrine-disrupting effects through multiple mechanisms. Notably, it acts as an agonist for the Estrogen-Related Receptor γ (ERR γ) and can amplify the effects of endogenous hormones like testosterone and estrogen.[1][3][4][8][9][10]

Estrogen-Related Receptor γ (ERR γ) Agonism

TCC has been shown to bind to and activate ERR γ , a nuclear receptor involved in the regulation of cellular metabolism.^{[1][2]} This interaction represents a novel mechanism for its estrogenic activity, distinct from classical estrogen receptors.

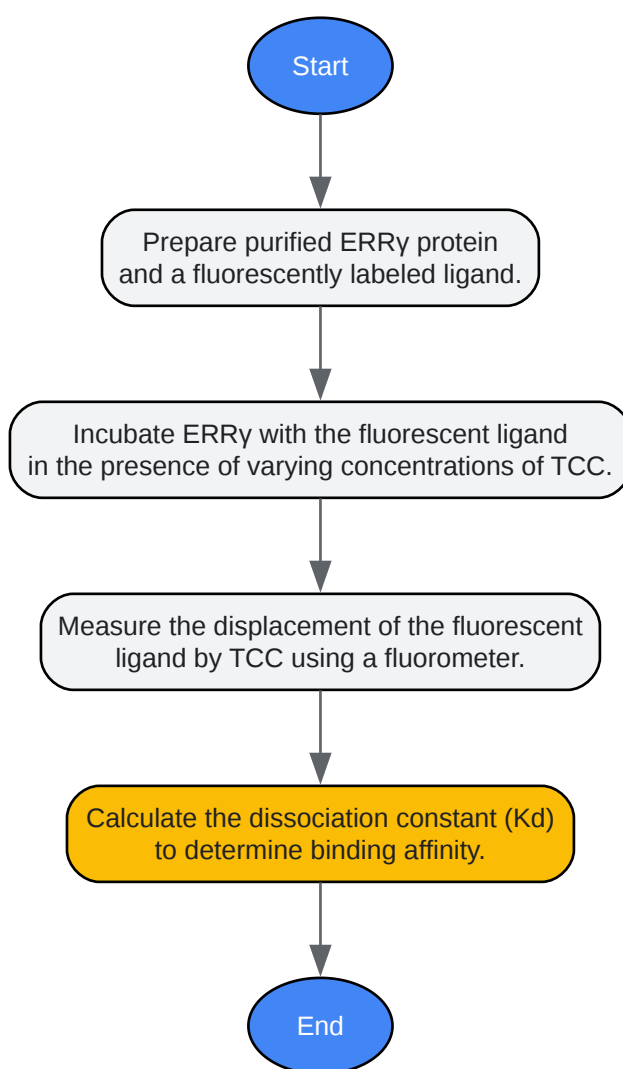
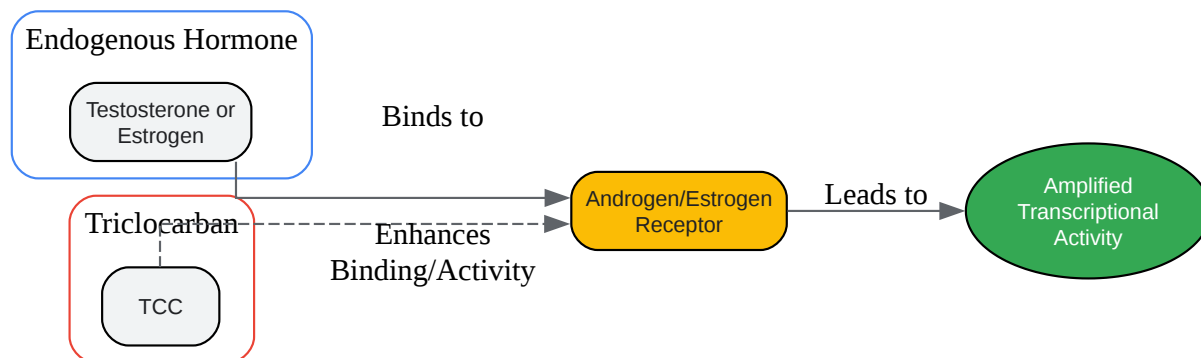


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Caption: Triclocarban's agonistic activity on the ERR γ signaling pathway.

Amplification of Endogenous Hormone Action

A significant finding is TCC's ability to enhance the transcriptional activity induced by testosterone and estrogen, even when exhibiting little to no direct agonist activity on its own.^{[10][11][12][13][14]} This suggests a mechanism of action that amplifies the effects of naturally occurring hormones.



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References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. The Different Facets of Triclocarban: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Triclocarban, Triclosan, Bromochlorophene, Chlorophene, and Climbazole Effects on Nuclear Receptors: An in Silico and in Vitro Study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ehp.niehs.nih.gov [ehp.niehs.nih.gov]
- 7. Triclocarban and Triclosan Inhibit Human Aromatase via Different Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 8. New concern over antibacterial soap; Triclocarban additive boosts hormone effects, university team reports | UC Davis [ucdavis.edu]
- 9. beyondpesticides.org [beyondpesticides.org]
- 10. Triclocarban enhances testosterone action: a new type of endocrine disruptor? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. In Vitro Biologic Activities of the Antimicrobials Triclocarban, Its Analogs, and Triclosan in Bioassay Screens: Receptor-Based Bioassay Screens - PMC [pmc.ncbi.nlm.nih.gov]
- 12. [PDF] In Vitro Biologic Activities of the Antimicrobials Triclocarban, Its Analogs, and Triclosan in Bioassay Screens: Receptor-Based Bioassay Screens | Semantic Scholar [semanticscholar.org]
- 13. escholarship.org [escholarship.org]
- 14. Triclocarban Enhances Testosterone Action: A New Type of Endocrine Disruptor? - PMC [pmc.ncbi.nlm.nih.gov]
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